

Commercial Suppliers of High-Purity Alosetron-d3 Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: *Alosetron-d3 Hydrochloride*

Cat. No.: *B1139259*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercial suppliers of high-purity **Alosetron-d3 Hydrochloride**, a deuterated analog of Alosetron Hydrochloride used as an internal standard in pharmacokinetic studies and as a tool in metabolic research. This guide summarizes key quantitative data, outlines experimental protocols for quality control, and visualizes the procurement and verification workflow for this critical research compound.

Commercial Supplier Landscape

A number of reputable chemical suppliers offer **Alosetron-d3 Hydrochloride** for research and development purposes. The table below provides a comparative summary of key specifications from prominent vendors. Researchers are advised to contact the suppliers directly for the most current pricing and availability, as these are subject to change.

Supplier	Purity Specification	Isotopic Enrichment	Available Quantities
MedChemExpress	≥99.0% [1]	Not explicitly stated	1 mg, 5 mg, 10 mg
Santa Cruz Biotechnology	Information available on lot-specific Certificate of Analysis	Information available on lot-specific Certificate of Analysis	Inquire for details
Simson Pharma	Certificate of Analysis provided with purchase [2]	Not explicitly stated	Inquire for details
LGC Standards	Certificate of Analysis provided with purchase	Not explicitly stated	Inquire for details
Pharmaffiliates	High Purity	Not explicitly stated	Inquire for details [3]
Amadis Chemical	97%	Not explicitly stated	Starting from 10 mg [2]

Synthesis and Quality Control

High-purity **Alosetron-d3 Hydrochloride** is essential for accurate and reproducible experimental results. The synthesis of this deuterated compound generally follows the established routes for Alosetron, with the introduction of deuterium atoms at the N-methyl position of the pyrido[4,3-b]indol-1-one core. This is typically achieved by using a deuterated methylating agent in the final synthetic steps.

Rigorous quality control is paramount to confirm the chemical identity, purity, and isotopic enrichment of the final product. The following experimental protocols are representative of the analytical methods employed by suppliers.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

Objective: To determine the chemical purity of **Alosetron-d3 Hydrochloride** by separating it from any non-deuterated Alosetron and other impurities.

Methodology:

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μ m particle size) is commonly used.
- Mobile Phase: A gradient mixture of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., methanol or acetonitrile). The specific gradient profile will be optimized to achieve optimal separation.
- Flow Rate: Typically around 1.0 mL/min.
- Detection: UV detection at a wavelength of approximately 295 nm.^{[4][5]}
- Sample Preparation: A known concentration of **Alosetron-d3 Hydrochloride** is dissolved in a suitable solvent (e.g., mobile phase) and injected into the HPLC system.
- Quantification: The peak area of **Alosetron-d3 Hydrochloride** is compared to the total area of all peaks to calculate the purity.

Isotopic Enrichment and Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the chemical structure and determine the isotopic enrichment of **Alosetron-d3 Hydrochloride**.

Methodology:

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Sample Preparation: The sample is dissolved in a deuterated solvent (e.g., DMSO-d6 or CDCl3).
- ^1H NMR: The proton NMR spectrum is used to confirm the overall structure of the molecule. The absence or significant reduction of the signal corresponding to the N-methyl protons confirms the successful incorporation of deuterium.

- ^2H NMR (Deuterium NMR): This technique can be used to directly observe the deuterium signal and confirm its location within the molecule.
- Mass Spectrometry (MS): While not an NMR technique, MS is a crucial complementary method. The mass spectrum will show a molecular ion peak corresponding to the mass of the deuterated compound, confirming the incorporation of three deuterium atoms.
- Isotopic Enrichment Calculation: The relative intensities of the proton signals for the deuterated and non-deuterated positions in the ^1H NMR spectrum, or the integration of the deuterium signal in the ^2H NMR spectrum, can be used to calculate the isotopic enrichment. Mass spectrometry can also provide information on the distribution of different isotopologues.

Procurement and Quality Verification Workflow

The process of acquiring and verifying the quality of a high-purity deuterated standard involves several critical steps to ensure the integrity of research data.



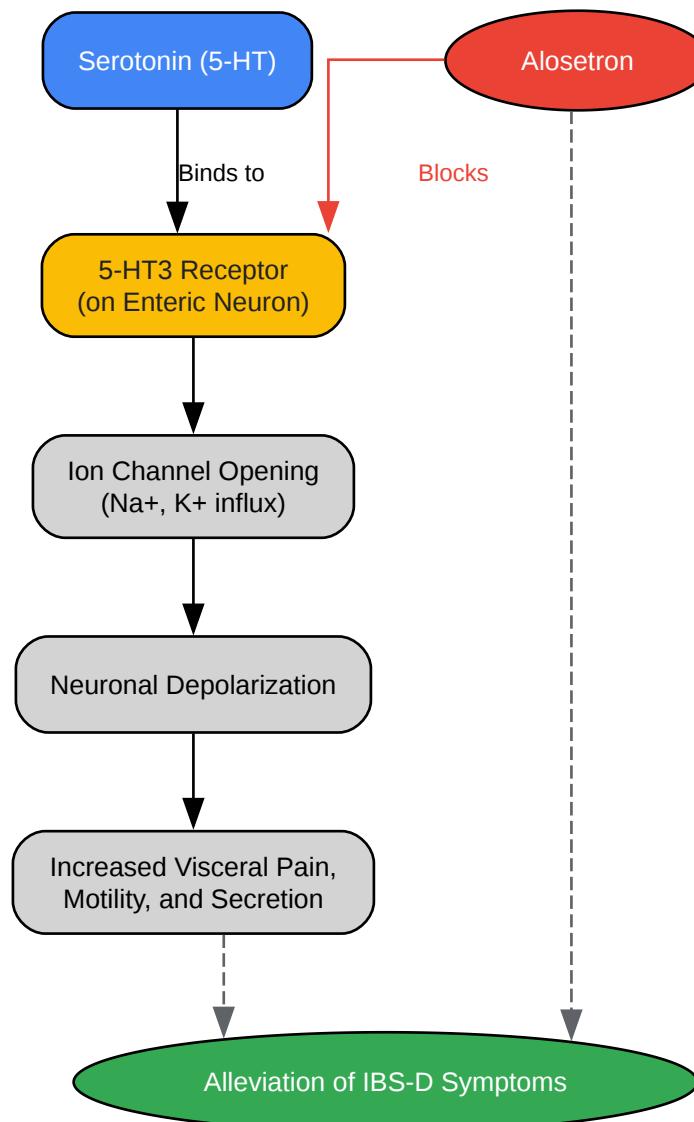
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Caption: Workflow for procuring and verifying high-purity **Alosetron-d3 Hydrochloride**.

Signaling Pathway of Alosetron

Alosetron is a potent and selective antagonist of the serotonin 5-HT3 receptor. These receptors are ligand-gated ion channels located on enteric neurons in the gastrointestinal tract. The binding of serotonin to these receptors is involved in the modulation of visceral pain, colonic

transit, and gastrointestinal secretions. By blocking these receptors, Alosetron helps to alleviate the symptoms of diarrhea-predominant irritable bowel syndrome (IBS-D).



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Caption: Simplified signaling pathway of Alosetron's antagonism of the 5-HT3 receptor.

In conclusion, researchers have several reliable commercial sources for high-purity **Alosetron-d3 Hydrochloride**. It is imperative to carefully evaluate the product specifications and perform in-house quality verification to ensure the accuracy and validity of experimental data. The analytical methods outlined in this guide provide a foundation for these essential quality control procedures.

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